

Physical and chemical properties of N-Acetyl-S-methyl-L-cysteine-d3

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Compound of Interest

Compound Name: *N-Acetyl-S-methyl-L-cysteine-d3*

Cat. No.: B562342

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N-Acetyl-S-methyl-L-cysteine-d3: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-S-methyl-L-cysteine-d3 is a deuterated analog of N-Acetyl-S-methyl-L-cysteine, a metabolite of N-acetylcysteine (NAC). Due to the incorporation of deuterium, this compound serves as a valuable internal standard in pharmacokinetic and metabolic studies, enabling precise quantification of its non-deuterated counterpart in biological matrices through mass spectrometry-based methods. This technical guide provides a detailed overview of the physical and chemical properties, proposed synthesis, analytical methodologies, and metabolic context of **N-Acetyl-S-methyl-L-cysteine-d3**.

Physical and Chemical Properties

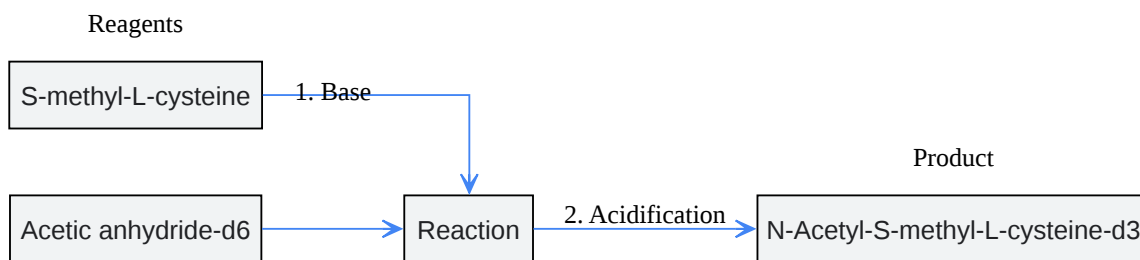
The fundamental physical and chemical characteristics of **N-Acetyl-S-methyl-L-cysteine-d3** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

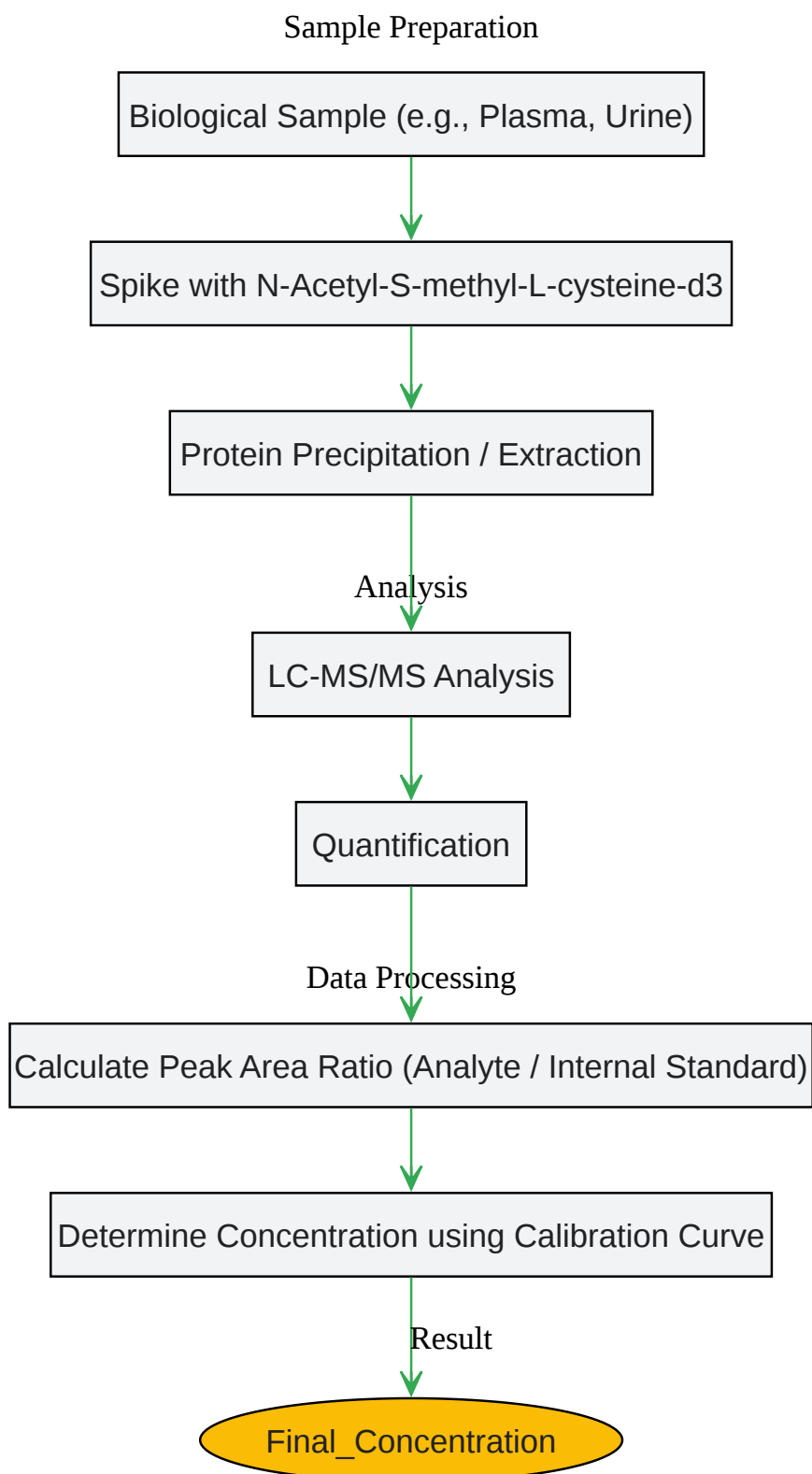
Property	Value	Reference
Chemical Formula	C ₆ H ₈ D ₃ NO ₃ S	[1]
Molecular Weight	180.24 g/mol	[1]
CAS Number	1279039-06-3	[1]
Appearance	White to off-white solid	
Melting Point	85-88 °C	[1]
Solubility	Soluble in DMSO, Ethanol, Ethyl Acetate, and Water.	
Storage	Recommended long-term storage at -20°C. May be stored at room temperature for short periods.	

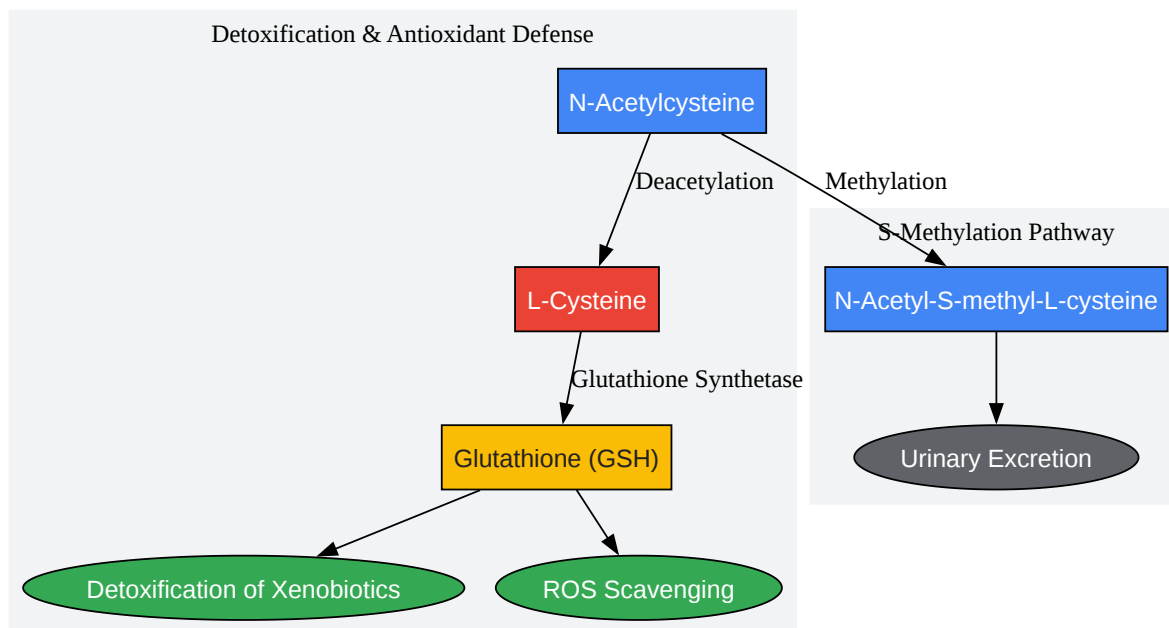
Synthesis and Purification

While a specific detailed protocol for the synthesis of **N-Acetyl-S-methyl-L-cysteine-d3** is not readily available in peer-reviewed literature, a plausible synthetic route can be inferred from the general synthesis of N-acetylated and S-alkylated cysteine derivatives. The key step involves the introduction of the deuterated acetyl group.

A potential synthetic pathway is outlined below:







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References

- 1. N-Acetyl-S-methyl-L-cysteine-d3 [myskinrecipes.com]
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